Gradient elution profile for separating Ticagrelor and Impurity M

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Compound of Interest

Compound Name: *Ticagrelor Impurity M*

Cat. No.: *B15395292*

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Application Note: Optimized Gradient Elution Profile for the Chromatographic Separation of Ticagrelor and Impurity M

Introduction and Clinical Context

Ticagrelor is a reversibly binding P2Y12 receptor antagonist utilized globally to prevent thrombotic events in patients with acute coronary syndrome. Because of its complex molecular architecture, the synthesis and formulation of the Active Pharmaceutical Ingredient (API) are susceptible to the formation of process-related and degradation impurities. Among these, Impurity M (Ticagrelor Sulfone Impurity, CAS 274693-39-9) is a critical quality attribute[1]. Strict analytical control of Impurity M is required by regulatory bodies to guarantee the safety and efficacy of the final pharmaceutical dosage form.

Mechanistic Insights: The Challenge of Impurity M

Impurity M is structurally characterized by the oxidation of the thioether linkage in Ticagrelor to a bulky sulfone group[1]. While the addition of oxygen atoms slightly increases the local dipole moment, the overall molecular bulk and the highly lipophilic nature of the cyclopentane and difluorophenyl cyclopropyl moieties dominate its chromatographic behavior.

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When analyzed via Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC), Impurity M exhibits intense hydrophobic interactions with end-capped octadecylsilane (C18) stationary phases. Consequently, it is heavily retained on the column. If the chromatographic gradient is not specifically engineered to flush this compound, Impurity M will either co-elute with other late-eluting degradants or remain on the column, causing "ghost peaks" (carryover) in subsequent sample injections. Recognizing this, pharmacopoeial standards, such as the European Pharmacopoeia (Ph. Eur.) Supplement 10.6, explicitly mandate that the last step of the gradient must be extended to ensure the complete elution of Impurity M[2].

Analytical Strategy and Causality

To achieve baseline resolution between Ticagrelor, Impurity M, and other closely related analogs, a dynamic gradient elution strategy combined with strict pH control is employed[3].

- pH Control (pH 2.5): Ticagrelor contains weakly basic secondary amine and triazole functionalities. Using an acidic buffer (0.2% w/v ammonium phosphate at pH 2.5) completely suppresses the ionization of these groups. This prevents secondary interactions with residual silanols on the silica support, ensuring sharp, symmetrical peaks and reproducible retention times[3].
- Aqueous Hold (Initial): Retains highly polar degradants and formulation excipients, preventing them from interfering with the API peak.
- Shallow Ramp: Gradually increases the elution strength to separate structurally similar analogs (e.g., Impurity B) which have only minor differences in partition coefficients from the parent drug.
- Extended Organic Hold (Critical): Pushes the mobile phase to maximum organic strength (100% Mobile Phase B) and holds it there. This thermodynamic shift forces the highly lipophilic Impurity M to partition back into the mobile phase and elute completely[2].

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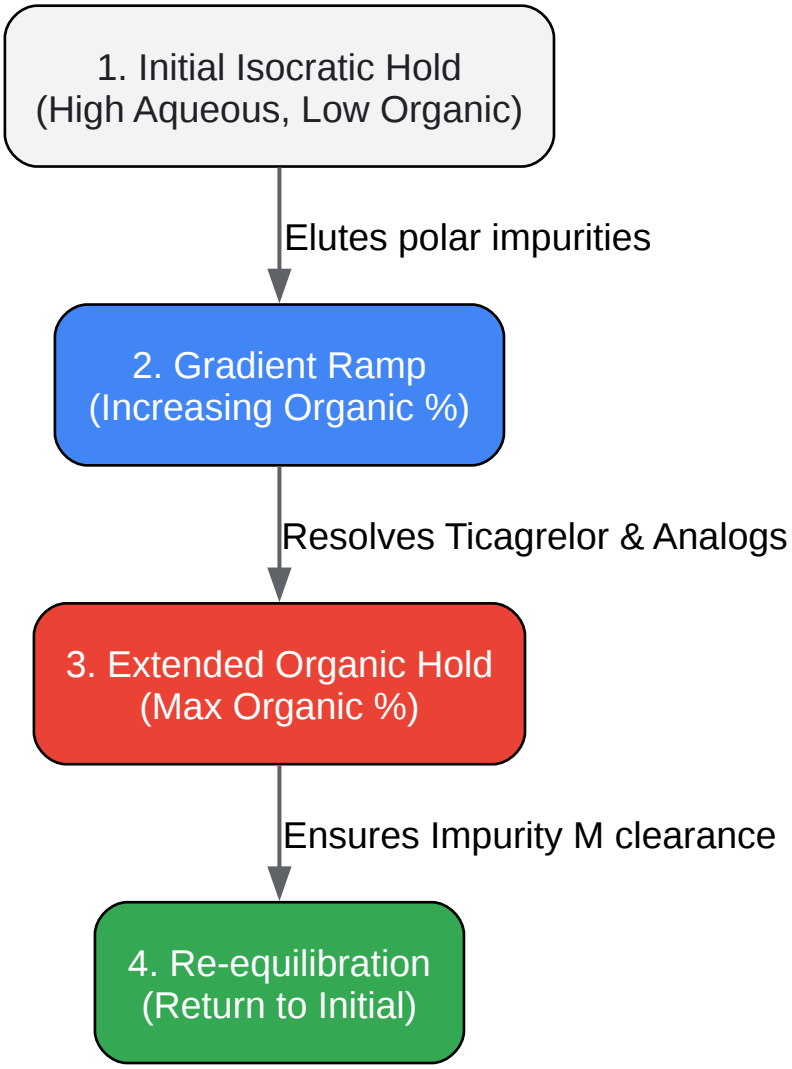

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Fig 1. Mechanistic rationale behind the gradient elution profile for Impurity M clearance.

Experimental Protocol

A. Reagents and Materials

- Stationary Phase: End-capped octadecylsilane (C18) column, 150 mm × 4.6 mm, 1.8 µm particle size (USP L1 packing) for UHPLC applications[3].
- Mobile Phase A: Buffer / Water / Acetonitrile (10:890:100 v/v/v). The buffer consists of 0.2% w/v ammonium phosphate, adjusted to pH 2.5[3].
- Mobile Phase B: Buffer / Water / Acetonitrile (10:290:700 v/v/v)[3].

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- Diluent: Acetonitrile / Water (35:65 v/v)[3].

B. Chromatographic Conditions

Parameter	Specification	Rationale
Column Temperature	55 °C	Reduces mobile phase viscosity, improving mass transfer and reducing backpressure for sub-2µm particles[3].
Flow Rate	1.0 mL/min	Balances optimal linear velocity with analysis time[3].
Detection Wavelength	UV at 242 nm	Captures the maximum absorbance (λmax) of the difluorophenyl and pyrimidine chromophores[3].
Injection Volume	5 µL	Prevents column overloading while maintaining adequate sensitivity for trace impurities[3].

C. Gradient Elution Profile

The following gradient program is engineered to ensure the complete resolution of the API and the clearance of Impurity M.

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Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Elution Phase
0.0	100	0	Isocratic Hold
5.0	100	0	Isocratic Hold
20.0	50	50	Linear Ramp
30.0	0	100	Linear Ramp
35.0	0	100	Extended Hold (Impurity M Elution)[2]
35.1	100	0	Step Return
40.0	100	0	Re-equilibration

D. Step-by-Step Methodology

- System Preparation: Purge the UHPLC system with Mobile Phase A and B. Equilibrate the column at 55 °C until a stable baseline is achieved at 242 nm[3].
- Standard Preparation: Dissolve the Ticagrelor reference standard in the diluent to achieve a concentration of 0.5 mg/mL[3]. Spike with Impurity M reference standard to a concentration of 0.1% relative to the API.
- Sample Preparation: Crush and homogenize Ticagrelor tablets. Transfer an amount equivalent to 50 mg of API into a 100 mL volumetric flask. Add 60 mL of diluent, sonicate for 15 minutes to extract the API and impurities, and make up to volume[3]. Filter through a 0.22 µm PTFE syringe filter.
- Execution: Inject the blank (diluent) to confirm no interference. Inject the spiked standard solution to verify system suitability. Proceed with sample injections.

System Suitability and Self-Validation (Trustworthiness)

A robust analytical protocol must be self-validating. Before analyzing unknown samples, the system must pass the following built-in integrity checks:

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- Resolution (Rs): The resolution between Ticagrelor and its closest eluting impurity must be ≥1.5 to ensure accurate integration[3].
- Peak Tailing (T): The tailing factor for the Ticagrelor peak must be ≤1.5 , confirming that secondary interactions are successfully suppressed by the pH 2.5 buffer[3].
- Impurity M Clearance Check: The chromatogram of the blank injection immediately following the spiked standard must show no ghost peak at the retention time of Impurity M. This validates the efficacy of the 5-minute extended organic hold at the end of the gradient[2].

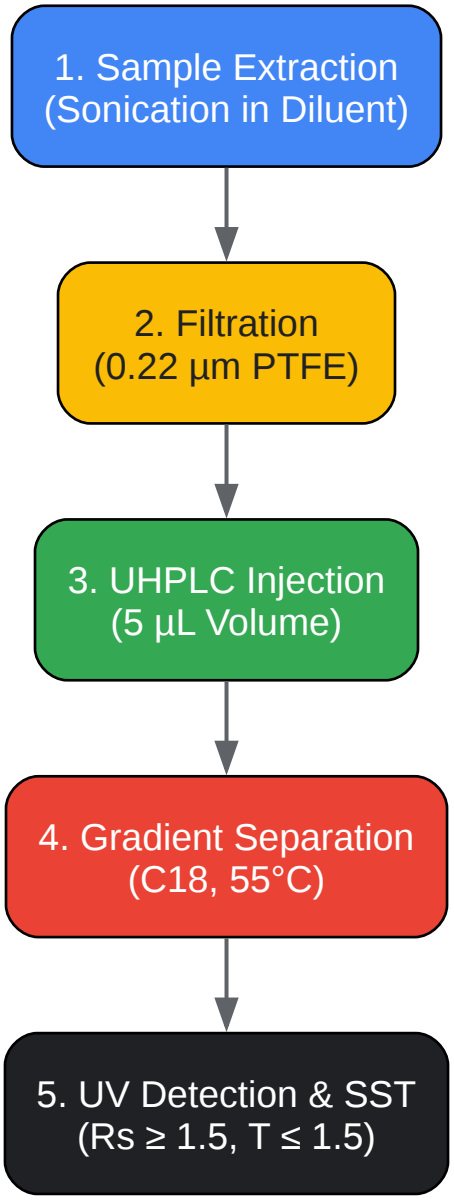

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Fig 2. Workflow for the extraction, separation, and system suitability validation of Ticagrelor samples.

References

- [3] Title: Determination of Ticagrelor and its related impurities content from oral tablets as per proposed IP monograph UHPLC method Source: LabRulez / Shimadzu URL:[Link]
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